

Technical Guide: Spectroscopic Profiling & Synthesis of Diethyl Cinnamylphosphonate

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Compound of Interest

Compound Name: Diethyl cinnamylphosphonate

CAS No.: 17316-55-1

Cat. No.: B1144971

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Executive Summary

Diethyl cinnamylphosphonate (CAS: 3958-39-2) is a critical organophosphorus intermediate, primarily utilized as a Horner-Wadsworth-Emmons (HWE) reagent for the stereoselective synthesis of conjugated dienes and styrenes.^[1] Its structural integrity is defined by the allylic phosphonate motif (

), which imparts unique spectroscopic signatures distinguishable from its thermodynamic isomer, the vinyl phosphonate.

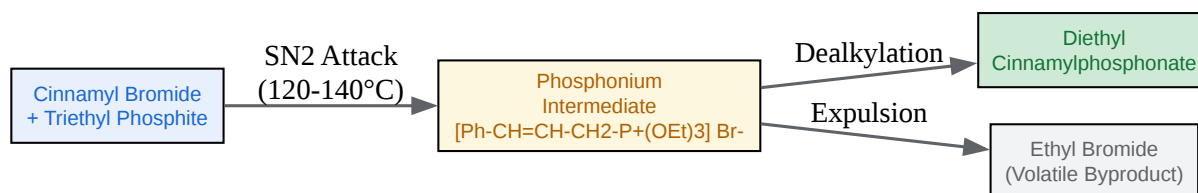
This guide provides a rigorous analysis of the spectroscopic data (NMR, IR) required for structure validation, supported by a self-validating synthetic protocol via the Michaelis-Arbuzov rearrangement.

Part 1: Structural Analysis & Synthetic Context

To understand the spectroscopic data, one must first understand the connectivity and electronic environment generated during synthesis. The molecule is typically synthesized via the Michaelis-Arbuzov reaction between cinnamyl bromide and triethyl phosphite.

Reaction Mechanism & Impurity Profile

The reaction involves the nucleophilic attack of the phosphorus lone pair on the allylic halide, followed by the expulsion of ethyl bromide.



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Figure 1: The Michaelis-Arbuzov rearrangement pathway. Monitoring the removal of Ethyl Bromide is critical for reaction completion.

Part 2: Nuclear Magnetic Resonance (NMR) Characterization

The NMR profile of **diethyl cinnamylphosphonate** is characterized by heteronuclear coupling between

(spin 1/2, 100% abundance) and protons/carbons up to three bonds away.

NMR Spectroscopy (400 MHz,)

The defining feature is the allylic methylene (

), which appears as a doublet of doublets due to coupling with both the phosphorus atom (

) and the adjacent alkene proton (

).

Position	Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment Logic
Aromatic	7.20 – 7.40	Multiplet	5H	-	Phenyl ring protons (overlapping). [2]
Alkene ()	6.50 – 6.60	Doublet (or d-t)	1H		; Deshielded by phenyl ring. [2] Large indicates trans geometry.
Alkene ()	6.10 – 6.25	Multiplet	1H	-	; Complex splitting due to P and vicinal H.
Ethoxy ()	4.05 – 4.15	Quintet (approx)	4H	,	; Diastereotopic nature is weak here. [2]
Allylic ()	2.65 – 2.80	dd	2H	,	; Diagnostic Peak. [2] Large confirms P-C bond.
Ethoxy ()	1.30 – 1.35	Triplet	6H		; Standard ethyl triplet. [2]

NMR Spectroscopy ()

Carbon signals are split into doublets by phosphorus (

).

- P-C (

):

ppm (Doublet,

Hz). Note: The large coupling constant is the primary identifier.

- Alkene (

):

- -Carbon (

):

ppm (Doublet,

Hz).

- -Carbon (

):

ppm (Doublet,

Hz).

- Ethoxy (

):

ppm (Doublet,

Hz).

NMR Spectroscopy

- Shift:
to
ppm (relative to
).
- Purity Check: Unreacted triethyl phosphite appears at
ppm. If this peak is visible, the reaction was incomplete or the distillation failed.

Part 3: Infrared (IR) Spectroscopy Profiling

The IR spectrum provides rapid confirmation of the phosphonate functionality () and the trans-alkene geometry.

Functional Group	Wavenumber ()	Intensity	Mode Description
Aliphatic C-H	2980 – 2900	Medium	C-H stretching (ethyl groups).[2]
P=O	1240 – 1260	Strong	Phosphoryl stretch.[2] Critical for confirming oxidation state.
P-O-C	1020 – 1060	Very Strong	P-O-C (ethyl) stretching.[2] Often the strongest band.
C=C (Alkene)	1640 – 1655	Medium/Weak	C=C stretch.[2] Weak due to symmetry in trans-isomers.
Aromatic	1580, 1490	Weak	Ring breathing modes.[2]
=C-H (oop)	960 – 970	Strong	Out-of-plane bending for trans-disubstituted alkenes.[2]

Part 4: Experimental Protocol (Synthesis & Purification)

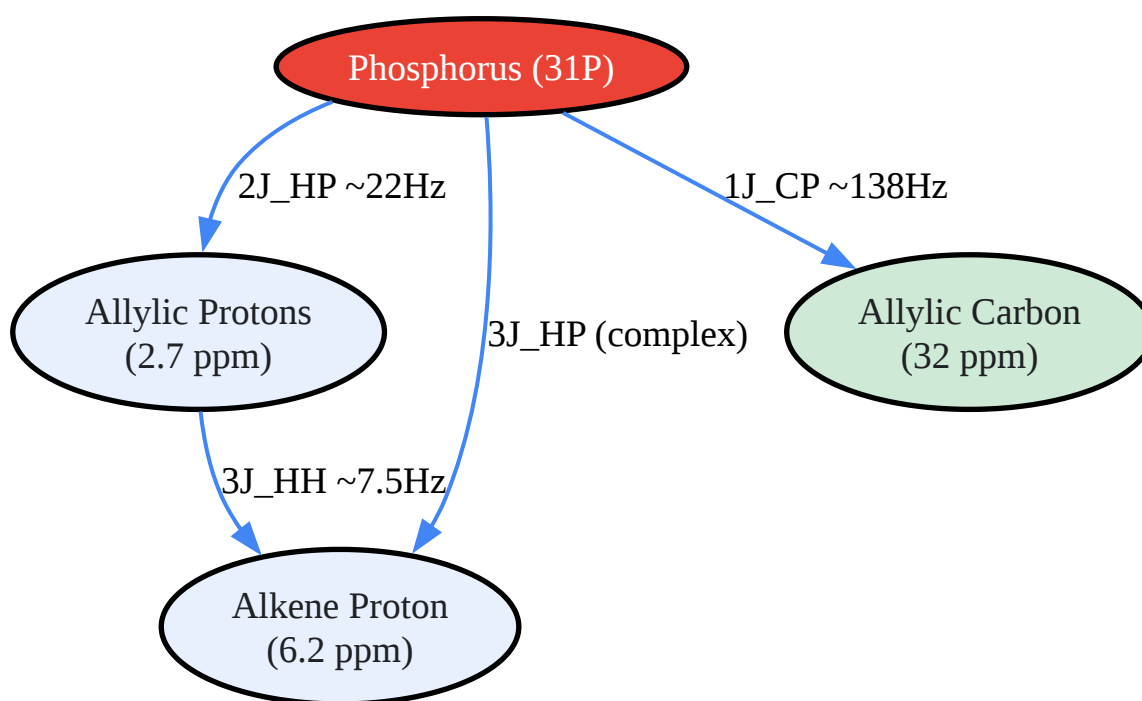
Objective: Synthesis of **Diethyl cinnamylphosphonate** via Michaelis-Arbuzov rearrangement.
Scale: 50 mmol basis.

Reagents

- Precursor A: Cinnamyl bromide (9.85 g, 50 mmol).
- Precursor B: Triethyl phosphite (9.97 g, 60 mmol, 1.2 eq). Note: Excess is used to drive the reaction and can be distilled off later.

Step-by-Step Methodology

- Setup: Equip a 50 mL round-bottom flask with a magnetic stir bar and a Claisen distillation head connected to a condenser.
 - Why: The reaction produces ethyl bromide (bp 38°C), which must be continuously distilled off to drive the equilibrium forward (Le Chatelier's principle).
- Addition: Add Cinnamyl bromide (neat) to the flask. Heat the oil bath to 100°C.
- Reaction: Add Triethyl phosphite dropwise over 20 minutes.
 - Observation: Evolution of ethyl bromide gas (trapped or distilled).
 - Temperature Control: Increase bath temperature to 130-140°C and stir for 4 hours.
- Work-up (Vacuum Distillation):
 - Remove the Claisen head and attach a short-path vacuum distillation setup.
 - Fraction 1: Unreacted Triethyl phosphite (distills at ~40-50°C under high vacuum).
 - Fraction 2 (Product): Collect the main fraction.
 - Boiling Point Data: 169-171°C at 4 Torr (approx.^[3] 5.3 mbar).



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Figure 2: Coupling network showing the origin of the doublet-of-doublets signal in the proton NMR.

Part 5: Quality Control & Troubleshooting

Issue	Observation (Spectroscopy)	Root Cause	Remediation
Residual Phosphite	NMR peak at ~138 ppm.[2]	Incomplete distillation of starting material.[2]	Extend vacuum distillation time or increase vacuum strength (<1 Torr).
Isomerization	NMR: New alkene peaks with smaller coupling (Hz).	Thermal isomerization to cis or vinyl phosphonate migration.[2]	Avoid bath temps >150°C.
Hydrolysis	Broad OH stretch in IR (3400); Shift in .[2]	Moisture ingress forming mono-ethyl ester.[2]	Store under Argon/Nitrogen in desiccator.

References

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Sources

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- [2. Diethyl malonate \(CAS 105-53-3\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
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